

2-Furoylglycine: A Robust Biomarker for Coffee Consumption

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Furoylglycine

Cat. No.: B1328790

[Get Quote](#)

Application Note and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Furoylglycine is a metabolite derived from the consumption of coffee and is considered a specific and sensitive biomarker for assessing coffee intake.[1][2][3] This compound is formed from furan derivatives, which are generated during the roasting of coffee beans through the Maillard reaction.[2] Upon ingestion, these furan compounds are metabolized in the body and ultimately excreted in the urine as **2-furoylglycine**. [2] The detection and quantification of **2-furoylglycine** in urine can provide a reliable indication of recent coffee consumption, making it a valuable tool in nutritional studies, clinical trials, and drug development where monitoring dietary habits is crucial.

The analysis of **2-furoylglycine** offers a more objective measure of coffee intake compared to self-reported dietary questionnaires, which can be prone to recall bias. The kinetics of **2-furoylglycine** excretion have been characterized by a peak urinary concentration approximately 2 hours after coffee consumption, with levels returning to baseline within 24 hours. This application note provides detailed protocols for the quantification of **2-furoylglycine** in urine using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), along with a summary of its metabolic pathway and excretion dynamics.

Data Presentation

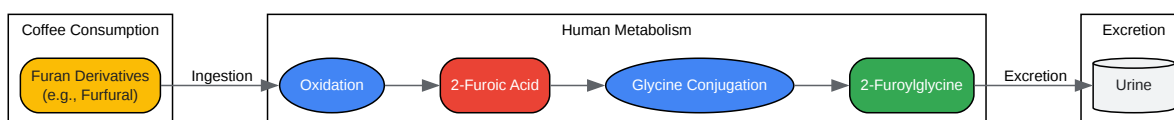
Urinary Excretion Kinetics of 2-Furoylglycine

While specific concentrations can vary between individuals based on metabolism and the amount of coffee consumed, the general kinetic profile of **2-furoylglycine** excretion is consistent. The following table summarizes the expected trend in urinary **2-furoylglycine** levels after the consumption of a single serving of coffee.

| Time Post-Consumption | Expected 2-Furoylglycine Concentration | Key Observations |
|-----------------------|--|---|
| 0 hours (Baseline) | Undetectable or very low | Represents the state before coffee intake. |
| 2 hours | Peak Concentration | Maximal excretion of 2-furoylglycine is typically observed. |
| 4-8 hours | Decreasing Concentration | Levels begin to decline as the metabolite is cleared from the body. |
| 24 hours | Return to Baseline | 2-Furoylglycine is generally cleared and returns to pre-consumption levels. |

Metabolic Pathway of 2-Furoylglycine Formation

The formation of **2-furoylglycine** begins with the ingestion of furan derivatives, such as furfural, which are present in roasted coffee. In the body, these compounds undergo a two-step metabolic process. First, the furan derivative is oxidized to 2-furoic acid. Subsequently, 2-furoic acid is conjugated with the amino acid glycine to form **2-furoylglycine**, which is then excreted in the urine.



[Click to download full resolution via product page](#)

Metabolic pathway of **2-furoylglycine** formation.

Experimental Protocols

Quantification of 2-Furoylglycine in Urine by LC-MS/MS

This protocol describes a method for the quantitative analysis of **2-furoylglycine** in human urine samples using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

1. Sample Preparation

A simple "dilute-and-shoot" method is often sufficient for urine samples, minimizing sample preparation time and potential for analyte loss.

- Materials:
 - Human urine samples
 - Milli-Q water or equivalent high-purity water
 - Acetonitrile (LC-MS grade)
 - Formic acid (LC-MS grade)
 - Microcentrifuge tubes (1.5 mL)
 - Autosampler vials with inserts
- Procedure:
 - Thaw frozen urine samples at room temperature.
 - Vortex the samples for 10 seconds to ensure homogeneity.
 - Centrifuge the urine samples at 14,000 x g for 10 minutes to pellet any particulate matter.

- In a clean microcentrifuge tube, dilute the supernatant 1:10 with a solution of 5% acetonitrile in water containing 0.1% formic acid. For example, add 20 µL of urine supernatant to 180 µL of the dilution solution.
- Vortex the diluted sample for 10 seconds.
- Transfer the diluted sample to an autosampler vial for LC-MS/MS analysis.

2. UPLC-MS/MS Analysis

- Instrumentation:
 - UPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- UPLC Conditions:
 - Column: A reversed-phase C18 column (e.g., Waters ACQUITY UPLC HSS T3, 2.1 x 100 mm, 1.8 µm) is recommended for good retention and separation of polar metabolites.
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 5 µL
 - Column Temperature: 40 °C
 - Gradient:

| Time (min) | % B |
|------------|-----|
| 0.0 | 2 |
| 1.0 | 2 |
| 5.0 | 95 |
| 6.0 | 95 |
| 6.1 | 2 |

| 8.0 | 2 |

- Mass Spectrometry Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Capillary Voltage: 3.0 kV
 - Source Temperature: 150 °C
 - Desolvation Temperature: 500 °C
 - Desolvation Gas Flow: 800 L/hr
 - Cone Gas Flow: 50 L/hr
 - Collision Gas: Argon
 - Data Acquisition: Multiple Reaction Monitoring (MRM)
- MRM Transitions for **2-Furoylglycine**:

| Analyte | Precursor Ion (m/z) | Product Ion (m/z) | Dwell Time (s) | Cone Voltage (V) | Collision Energy (eV) |
|-----------------|---------------------|-------------------|----------------|------------------|-----------------------|
| 2-Furoylglycine | 170.05 | 95.01 | 0.05 | 20 | 15 |

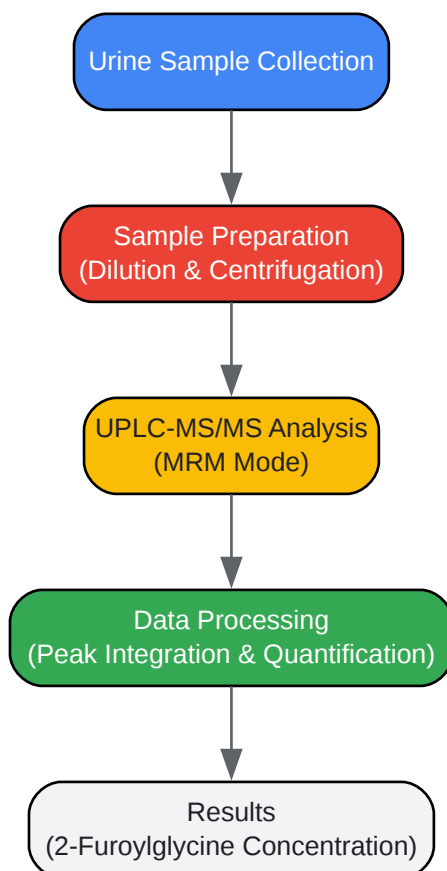
| **2-Furoylglycine** | 170.05 | 75.02 | 0.05 | 20 | 25 |

3. Data Analysis and Quantification

- Quantification is performed by integrating the peak areas of the MRM transitions for **2-furoylglycine**.
- A calibration curve should be prepared using a certified standard of **2-furoylglycine** in a surrogate matrix (e.g., synthetic urine or water) to determine the concentration of the analyte in the unknown samples.
- The use of a stable isotope-labeled internal standard (e.g., **2-Furoylglycine-d2**) is highly recommended to correct for matrix effects and variations in instrument response.

Experimental Workflow Visualization

The following diagram illustrates the overall workflow for the analysis of **2-furoylglycine** in urine.



[Click to download full resolution via product page](#)

Experimental workflow for **2-furoylglycine** analysis.

Conclusion

2-Furoylglycine serves as a reliable and specific biomarker for assessing coffee consumption. The protocols outlined in this application note provide a robust framework for the accurate quantification of **2-furoylglycine** in urine samples using LC-MS/MS. This methodology can be readily implemented in various research and clinical settings to objectively monitor coffee intake, thereby enhancing the accuracy of dietary assessments and strengthening the conclusions of studies where coffee consumption is a relevant variable.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Furoylglycine as a Candidate Biomarker of Coffee Consumption - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [2-Furoylglycine: A Robust Biomarker for Coffee Consumption]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1328790#2-furoylglycine-as-a-biomarker-for-coffee-consumption]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com